

Foreword: A Predictive Framework for Environmental Assessment

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Compound of Interest

Compound Name: Sodium p-hydroxybenzenesulphonate

CAS No.: 28469-73-0

Cat. No.: B3028714

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The environmental fate of any chemical compound is a complex interplay of its intrinsic properties and the environmental compartments it enters. For **Sodium p-hydroxybenzenesulphonate** (also known as Sodium p-phenolsulfonate), a compound used in organic synthesis and as a stabilizer, a comprehensive understanding of its persistence, degradation, and mobility is paramount for a complete environmental risk assessment.^[1] This guide synthesizes established principles of environmental chemistry and regulatory testing guidelines to construct a robust framework for evaluating its behavior in soil, water, and sediment.

While specific, peer-reviewed environmental fate studies on **Sodium p-hydroxybenzenesulphonate** are not extensively available in the public domain, its chemical structure—a hydroxylated aromatic ring with a sulfonate group—allows for a scientifically rigorous prediction of its likely fate. By examining data from structurally analogous compounds, such as Linear Alkylbenzene Sulfonates (LAS) and other phenolic compounds, and grounding our analysis in internationally accepted OECD Test Guidelines, we can delineate the key pathways governing its environmental lifecycle.^{[2][3][4]} This document serves as a technical

guide for researchers and drug development professionals on how to approach, study, and interpret the environmental fate of this and structurally similar molecules.

Physicochemical Identity and Its Environmental Implications

A molecule's physical and chemical properties are the primary determinants of its behavior in the environment. **Sodium p-hydroxybenzenesulphonate** is a white, crystalline powder, highly soluble in water.^[1] This high water solubility is the single most critical factor influencing its fate, suggesting low potential for partitioning into fatty tissues (bioaccumulation) and high mobility in aqueous and soil environments.

Property	Value	Source	Implication for Environmental Fate
CAS Number	825-90-1 (anhydrous) ^[5] , 10580-19-5 (dihydrate)	PubChem, Santa Cruz Biotechnology	Unique identifier for tracking and regulatory purposes.
Molecular Formula	C ₆ H ₅ NaO ₄ S ^{[5][6]}	PubChem	Defines the elemental composition.
Molecular Weight	196.16 g/mol (anhydrous) ^[6] , 232.19 g/mol (dihydrate) ^[7]	PubChem	Influences diffusion and transport properties.
Physical Description	White to off-white crystalline powder. ^[6]	PubChem, CymitQuimica	Basic physical state.
Solubility	Soluble in water. ^[1]	CymitQuimica	High mobility in aquatic systems; low adsorption to soil/sediment.
Structure	Phenolic hydroxyl group and a sodium sulfonate group on a benzene ring.	-	Functional groups are key sites for biotic and abiotic degradation.

Primary Degradation and Transformation Pathways

The environmental persistence of **Sodium p-hydroxybenzenesulphonate** is determined by its susceptibility to biodegradation, photodegradation, and hydrolysis.

Biodegradation: The Principal Removal Mechanism

Biodegradation is anticipated to be the most significant pathway for the removal of **Sodium p-hydroxybenzenesulphonate** from the environment. The general pathway for the breakdown of aromatic sulfonates by microbial consortia involves initial attacks on the aromatic ring or side chains, followed by desulfonation and ring cleavage.^{[8][9]}

Causality of Pathway: For structurally related Linear Alkylbenzene Sulfonates (LAS), biodegradation is well-studied and typically proceeds via:

- ω - and β -oxidation: The long alkyl chain is progressively shortened.
- Desulfonation: The sulfonate group is cleaved, releasing inorganic sulfate.
- Aromatic Ring Cleavage: The remaining phenolic or carboxylic structure is cleaved and funneled into central metabolism.^{[8][10]}

For **Sodium p-hydroxybenzenesulphonate**, which lacks a long alkyl chain, the pathway is likely initiated by enzymatic attack on the hydroxylated aromatic ring. The presence of the hydroxyl group may facilitate electrophilic attack by microbial oxygenases, leading to the formation of catechol- or protocatechuate-like intermediates. Subsequent ring fission and desulfonation would lead to complete mineralization.

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Photodegradation: Contribution of Solar Irradiation

Direct photolysis in sunlit surface waters may contribute to the transformation of **Sodium p-hydroxybenzenesulphonate**. The benzene ring and phenolic hydroxyl group are chromophores that can absorb environmental UV radiation (290-400 nm). This absorption can

lead to the generation of excited states and reactive species like hydroxyl radicals, which in turn degrade the molecule.[11][12]

Studies on other phenolic compounds show that photodegradation can lead to hydroxylation of the aromatic ring, followed by ring opening.[13] The rate of this process is highly dependent on water clarity, depth, pH, and the presence of sensitizing substances like nitrate or dissolved organic matter.[11]

Hydrolysis: A Minor Pathway

Hydrolysis is a chemical reaction with water. **Sodium p-hydroxybenzenesulphonate** is the sodium salt of p-hydroxybenzenesulfonic acid. Benzenesulfonic acids are strong acids, and sodium hydroxide is a strong base. Salts formed from a strong acid and a strong base do not undergo significant hydrolysis in water, meaning their solutions are typically neutral and the parent compound is stable against hydrolytic degradation across the environmentally relevant pH range of 4-9.[14] Therefore, hydrolysis is not considered a significant environmental fate process for this compound.

Experimental Protocols for Environmental Fate Assessment

To definitively determine the environmental fate, a series of standardized laboratory studies are required. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of Test Guidelines (TG) that are internationally recognized for regulatory data submission.[2][3]

Protocol: Aerobic and Anaerobic Transformation in Soil (Following OECD TG 307)

This study is critical for understanding the persistence and degradation pathway in terrestrial environments.

Objective: To determine the rate and route of degradation of **Sodium p-hydroxybenzenesulphonate** in soil under both aerobic and anaerobic conditions.

Methodology:

- Test Substance Preparation: Synthesize ^{14}C -radiolabeled **Sodium p-hydroxybenzenesulphonate**, with the label uniformly distributed in the benzene ring. This is a critical step for establishing a mass balance and tracking non-extractable residues and mineralization to $^{14}\text{CO}_2$.[\[15\]](#)
- Soil Selection: Select at least three distinct soil types with varying textures, organic carbon content, and pH to assess the influence of soil properties on degradation.
- Test System Setup:
 - Establish flow-through biometer flasks for each soil type. Moisten soil to 40-60% of its maximum water holding capacity.
 - For the aerobic phase, continuously supply CO_2 -free, humidified air. For the anaerobic phase, purge with nitrogen after an initial aerobic period (e.g., 30 days) and then maintain under a nitrogen atmosphere.
 - Include traps for volatile organics (e.g., ethylene glycol) and $^{14}\text{CO}_2$ (e.g., potassium hydroxide solution).
- Application: Apply the ^{14}C -labeled test substance to the soil surface at an environmentally relevant concentration (e.g., 1 mg/kg).
- Incubation: Incubate flasks in the dark at a constant temperature (e.g., $20 \pm 1^\circ\text{C}$) for up to 120 days.
- Sampling: At predetermined intervals, sacrifice replicate flasks. Analyze the CO_2 traps for radioactivity via Liquid Scintillation Counting (LSC).
- Extraction and Analysis:
 - Extract the soil samples using an appropriate solvent sequence (e.g., acetonitrile/water mixtures).
 - Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with a radiodetector to quantify the parent compound and major transformation products.

- Characterize major metabolites using Liquid Chromatography-Mass Spectrometry (LC-MS/MS).
- Mass Balance: Determine the distribution of radioactivity between the parent compound, transformation products, $^{14}\text{CO}_2$, and non-extractable residues (by combustion of post-extraction soil). A valid study requires a mass balance of 90-110%.

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Protocol: Phototransformation of Chemicals in Water (Following OECD TG 316)

Objective: To determine the rate of direct photolysis of **Sodium p-hydroxybenzenesulphonate** in water under simulated sunlight.^[16]

Methodology:

- Solution Preparation: Prepare sterile, buffered aqueous solutions (e.g., pH 5, 7, and 9) of the test substance.
- Light Source: Use a light source that provides a continuous emission spectrum closely matching natural sunlight (e.g., a Xenon arc lamp with appropriate filters).
- Irradiation: Irradiate the test solutions in temperature-controlled quartz cells. Run parallel dark controls to account for any non-photolytic degradation.
- Actinometry: Use a chemical actinometer in a parallel cell to measure the light intensity, ensuring reproducible and quantifiable irradiation.
- Sampling and Analysis: At various time points, withdraw samples from both irradiated and dark control cells. Analyze for the concentration of the parent compound using a suitable analytical method like HPLC-UV.
- Data Analysis: Calculate the first-order rate constant and the quantum yield. The environmental half-life ($t_{1/2}$) can then be calculated for specific seasons and latitudes using

predictive models.

Mobility: Adsorption/Desorption Behavior

The ionic nature and high water solubility of **Sodium p-hydroxybenzenesulphonate** strongly suggest it will have a low affinity for soil and sediment organic matter. This translates to a low soil organic carbon-water partitioning coefficient (Koc).

An Adsorption - Desorption study using a Batch Equilibrium Method (OECD TG 106) would confirm this.^[15] The expected outcome is a low Koc value, classifying the substance as "very mobile" to "mobile" in soil. This high mobility, coupled with its expected persistence against abiotic hydrolysis, indicates a potential for leaching into groundwater if not rapidly biodegraded in the upper soil layers.

Summary and Conclusion

The environmental fate of **Sodium p-hydroxybenzenesulphonate** is likely governed by the following key principles:

- **Primary Removal Pathway:** Aerobic and anaerobic biodegradation in soil and aquatic systems is expected to be the most significant process for its ultimate removal from the environment.
- **Mobility:** The compound is predicted to be highly mobile in soil and has a potential for leaching due to its high water solubility and low adsorption potential.
- **Persistence:** While susceptible to biodegradation and photodegradation, it is expected to be highly persistent against chemical hydrolysis.

This technical guide provides a predictive framework and the experimental means to validate it. The described OECD protocols represent the authoritative standard for generating the necessary data for a comprehensive environmental risk assessment. The causality-driven approach outlined here ensures that the resulting data is not only robust and reproducible but also mechanistically understood, fulfilling the highest standards of scientific integrity.

References

- OECD Guidelines for the Testing of Chemicals - Wikipedia. (n.d.).

- Guidelines for the Testing of Chemicals - OECD. (n.d.).
- OECD Issues Major Updates to Environmental Fate & Fish Toxicity Test Guidelines. (2025, September 11).
- Environmental fate studies - Fera Science. (n.d.).
- Review of the OECD Test Guidelines relevant to environmental assessment with regard to the state of the art in science and tech - Umweltbundesamt. (2023, May 24).
- Sodium 4-hydroxybenzenesulfonate | C₆H₅NaO₄S | CID 4379756 - PubChem - NIH. (n.d.).
- Sodium P-phenolsulfonate dihydrate | C₆H₉NaO₆S | CID 23666329 - PubChem. (n.d.).
- Degradation and transformation of linear alkyl-benzene sulfonates (LAS) in integrated constructed wetland–microbial fuel cell systems - ResearchGate. (n.d.).
- Pathway of linear alkylbenzene sulfonate degradation[17] - ResearchGate. (n.d.). Retrieved March 7, 2026, from
- Biodegradation kinetics of linear alkylbenzene sulfonate in sludge-amended agricultural soils - PubMed. (n.d.).
- Sodium 4-Hydroxybenzenesulfonate | CAS 825-90-1 | SCBT - Santa Cruz Biotechnology. (n.d.).
- CAS 825-90-1: Sodium 4-hydroxybenzenesulfonate - CymitQuimica. (n.d.).
- Sodium 4-hydroxybenzenesulfonate 98 10580-19-5 - MilliporeSigma. (n.d.).
- Degradation of linear alkylbenzene sulfonate by a bacterial consortium isolated from the aquatic environment of Argentina - PubMed. (2008, August 15).
- (PDF) Biodegradation of Linear Alkylbenzene Sulfonates and Their Degradation Intermediates in Seawater - ResearchGate. (n.d.).
- Photodegradation of Pb-3,4-dihydroxybenzoic acid complex under UV light illumination. (n.d.).
- Hydrolysis of Salts and the pH of their Solutions -Equilibrium - YouTube. (2024, December 17).
- Effect of Benzophenone Type UV Filters on Photodegradation of Co-existing Sulfamethoxazole in Water - MDPI. (2023, June 1).
- Kinetics of p-hydroxybenzoic acid photodecomposition and ozonation in a batch reactor. (2000, April 3).

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Sources

- [1. CAS 825-90-1: Sodium 4-hydroxybenzenesulfonate \[cymitquimica.com\]](#)
- [2. OECD Guidelines for the Testing of Chemicals - Wikipedia \[en.wikipedia.org\]](#)
- [3. oecd.org \[oecd.org\]](#)
- [4. umweltbundesamt.de \[umweltbundesamt.de\]](#)
- [5. Sodium 4-Hydroxybenzenesulfonate | CAS 825-90-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [6. Sodium 4-hydroxybenzenesulfonate | C6H5NaO4S | CID 4379756 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Sodium P-phenolsulfonate dihydrate | C6H9NaO6S | CID 23666329 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Degradation of linear alkylbenzene sulfonate by a bacterial consortium isolated from the aquatic environment of Argentina - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Kinetics of p-hydroxybenzoic acid photodecomposition and ozonation in a batch reactor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. Photodegradation of Pb-3,4-dihydroxybenzoic acid complex under UV light illumination - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. m.youtube.com \[m.youtube.com\]](#)
- [15. content.fera.co.uk \[content.fera.co.uk\]](#)
- [16. OECD Issues Major Updates to Environmental Fate & Fish Toxicity Test Guidelines | Blue Frog Scientific \[bluefrogscientific.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
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